

Application Note: Synthesis of Parishin D

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Compound of Interest

Compound Name:	Parishin D
CAS No.:	952068-64-3
Cat. No.:	B591405

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Introduction

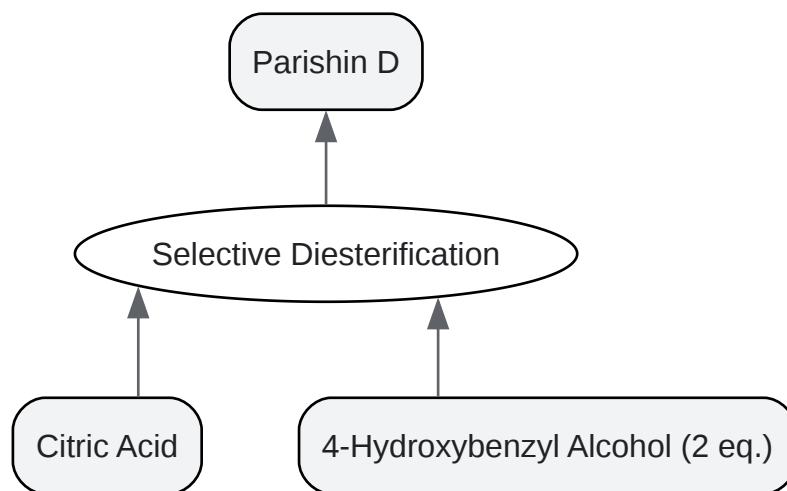
Parishin D is a naturally occurring compound isolated from the medicinal plant *Gastrodia elata*. [1] It belongs to a class of polyphenolic compounds known as parishins, which are typically esters of gastrodin (a glucoside of 4-hydroxybenzyl alcohol) and citric acid or its derivatives. However, structural elucidation has confirmed that **Parishin D** is specifically 1,3-bis(4-hydroxybenzyl) citrate. [2] This unique structure, a symmetrical diester of citric acid, distinguishes it from other parishin glycosides. The parishin family of compounds is of significant interest to the scientific community for their potential neuroprotective and other pharmacological activities. This document provides a detailed guide to the plausible chemical synthesis of **Parishin D**, offering protocols that are grounded in established chemical principles for researchers in drug discovery and development.

Retrosynthetic Analysis of Parishin D

The synthesis of **Parishin D** presents a key chemical challenge: the regioselective esterification of citric acid. Citric acid is a tricarboxylic acid with two primary carboxyl groups and one tertiary carboxyl group. The target molecule, **Parishin D**, is the 1,3-diester, meaning

the two primary carboxyl groups are esterified with 4-hydroxybenzyl alcohol, leaving the central, tertiary carboxyl group free.

Our retrosynthetic strategy involves disconnecting the two ester bonds to yield citric acid and two molecules of 4-hydroxybenzyl alcohol. The forward synthesis will therefore focus on methods to achieve this selective esterification.



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Caption: Retrosynthetic analysis of **Parishin D**.

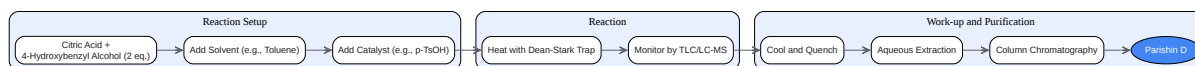
Synthetic Strategies and Protocols

Two primary strategies are proposed for the synthesis of **Parishin D**. The first relies on direct, stoichiometrically controlled esterification, taking advantage of the higher reactivity of the primary carboxylic acids. The second employs a boric acid-mediated approach where boric acid acts as both a catalyst and a protecting group for the tertiary hydroxyl and carboxyl functions of citric acid.

Strategy 1: Direct Catalytic Esterification

This approach is based on the principle that the primary carboxyl groups of citric acid are sterically more accessible and thus more reactive towards esterification than the tertiary carboxyl group. By carefully controlling the stoichiometry of the reactants (a 1:2 molar ratio of citric acid to 4-hydroxybenzyl alcohol), the formation of the 1,3-diester can be favored.

Workflow for Direct Catalytic Esterification



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Sources

- 1. CAS 952068-64-3 | Parishin D [phytopurify.com]
- 2. Parishin D | C₂₀H₂₀O₉ | CID 125181696 - PubChem [pubchem.ncbi.nlm.nih.gov]
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